

cyclododecene CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclododecene

Cat. No.: B074035

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An In-depth Technical Guide to **Cyclododecene** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **cyclododecene**, a significant macrocyclic olefin. The document details its chemical identity, safety information, physical and chemical properties, synthesis, and key chemical reactions. It is intended for researchers, scientists, and professionals in drug development who may use **cyclododecene** as a chemical intermediate or in materials science applications.

Chemical Identity and Safety Information

Cyclododecene is a 12-carbon cyclic alkene. It exists as a mixture of cis-(Z) and trans-(E) isomers, with the trans-isomer often being the major component in commercial grades.

CAS Numbers:

- Mixture of cis- and trans-isomers: 1501-82-2[1][2]
- (E)-**Cyclododecene** (trans): 1486-75-5
- (Z)-**Cyclododecene** (cis): 1129-89-1

Safety Data Sheet Summary

A comprehensive review of available Safety Data Sheets (SDS) indicates that **cyclododecene** is a colorless liquid with a mild, sweet odor.^[1] While it is considered to have low toxicity, proper safety precautions should always be observed in a laboratory setting.

Key Safety Information:

- Hazards: May cause skin irritation.^[2] It is a combustible liquid.
- Handling: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves.
- Storage: Store in a cool, dry, well-ventilated place away from strong oxidizing agents.^[1] Keep container tightly closed.
- First Aid:
 - Skin Contact: Wash off with soap and plenty of water.
 - Eye Contact: Flush eyes with water as a precaution.
 - Inhalation: If inhaled, move the person into fresh air.
 - Ingestion: Rinse mouth with water. Do not induce vomiting.
- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.

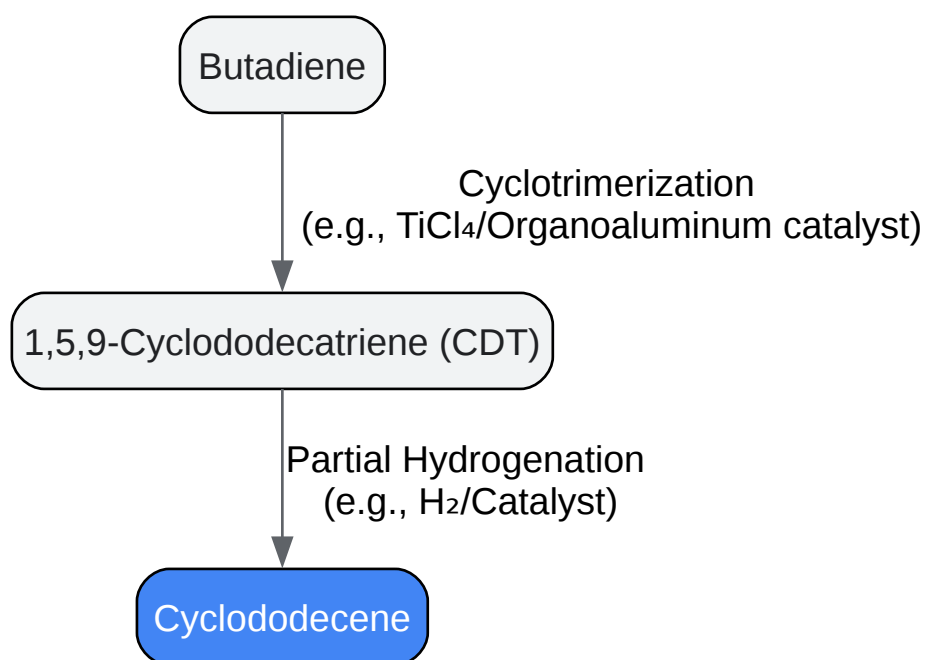
Physicochemical Properties

The following table summarizes the key quantitative data for **cyclododecene**.

Property	Value
Molecular Formula	C ₁₂ H ₂₂
Molecular Weight	166.30 g/mol
Appearance	Colorless liquid
Boiling Point	242-245 °C
Melting Point	-9 °C
Density	0.870 g/mL at 20 °C
Flash Point	94 °C (201 °F)
Water Solubility	Insoluble
Solubility	Soluble in alcohol
Vapor Pressure	0.098 hPa at 20°C

Synthesis of Cyclododecene

The primary industrial route to **cyclododecene** is the partial hydrogenation of 1,5,9-cyclododecatriene (CDT), which is synthesized from the cyclotrimerization of butadiene.



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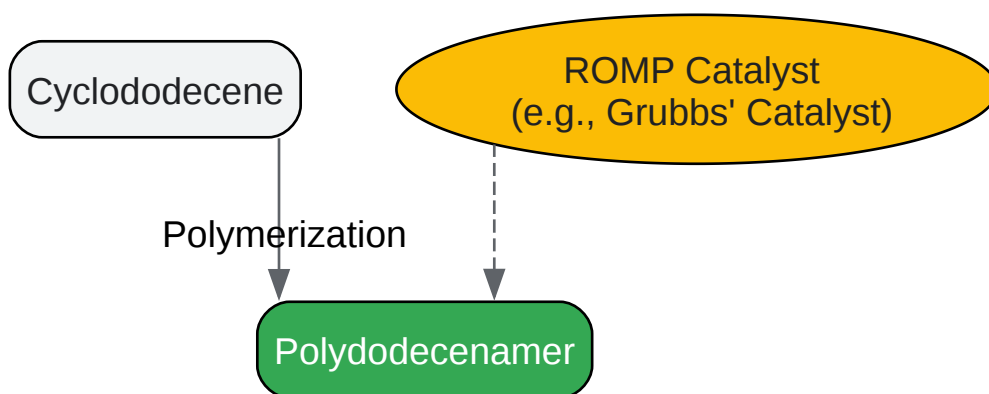
Caption: Synthesis pathway of **Cyclododecene** from Butadiene.

Key Reactions and Applications

Cyclododecene is a versatile intermediate, primarily utilized in polymer chemistry and the synthesis of other valuable compounds.

Ring-Opening Metathesis Polymerization (ROMP)

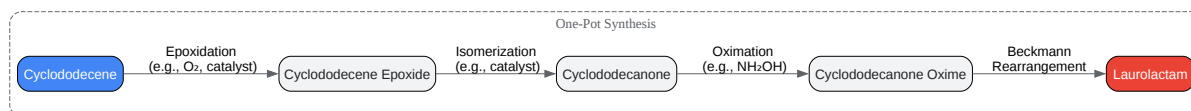
Cyclododecene can undergo Ring-Opening Metathesis Polymerization (ROMP) to produce polydodecenamer, a polymer with applications as an additive to elastomers. This reaction is typically catalyzed by transition-metal alkylidene complexes.

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Caption: ROMP of **Cyclododecene** to form Polydodecenamer.

Synthesis of Laurolactam

A significant industrial application of **cyclododecene** is its conversion to laurolactam, the monomer for Nylon-12. This multi-step synthesis highlights the utility of **cyclododecene** as a precursor to valuable polyamides. A one-pot synthesis from **cyclododecene** has been developed, improving the efficiency of this process.[3]



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Caption: One-pot synthesis of Lauro lactam from **Cyclododecene**.

Other Applications

- **Fragrance Industry:** Derivatives of cyclododecane, obtained from **cyclododecene**, are used in the fragrance industry. For instance, (1-ethoxyethoxy)cyclododecane is used as a perfume fixative or enhancer.[4]
- **Surfactants:** **Cyclododecene** serves as a building block in the synthesis of various surfactants.[1]

Experimental Protocols

Detailed experimental protocols for reactions involving **cyclododecene** are often specific to the desired outcome and catalyst system. Below is a general procedure for a Lewis acid-catalyzed reaction, which can be adapted for various transformations.

General Procedure for Lewis Acid-Catalyzed Reaction of Cyclododecene with an Epoxide

This procedure is based on the reaction of **cyclododecene** with propylene oxide to synthesize 2-(cyclododecyl)propan-1-al, a fragrance intermediate.

Materials:

- **Cyclododecene**

- Propylene oxide
- Aluminum chloride (AlCl_3) - Lewis acid catalyst
- Dichloromethane (CH_2Cl_2) - Solvent
- Diethyl ether
- Ice

Procedure:

- Suspend aluminum chloride (1.35 mol) in dichloromethane (1 L) in a suitable reaction vessel.
- Cool the suspension to -30°C .
- A mixture of **cyclododecene** (1.2 mol) and propylene oxide (1.72 mol) is added dropwise with stirring, while maintaining the temperature at -30°C with external cooling.
- After the addition is complete (approximately 1 hour), the reaction is quenched by pouring it into a mixture of ice (2 L) and diethyl ether (2 L).
- The organic layer is separated, washed, dried, and the solvent is removed.
- The resulting products can then be purified by distillation.

Disclaimer: This is a generalized protocol and should be adapted and optimized for specific laboratory conditions and safety standards. A thorough risk assessment should be conducted before performing any chemical reaction.

Role in Drug Development and Signaling Pathways

Currently, there is no evidence to suggest that **cyclododecene** is directly involved in biological signaling pathways. Its application in drug development is not well-documented and would likely be as a structural component or intermediate in the synthesis of more complex, biologically active molecules. Its primary value to the scientific community lies in polymer science and as a versatile chemical intermediate.

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- To cite this document: BenchChem. [cyclododecene CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074035#cyclododecene-cas-number-and-safety-data-sheet]

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